

An In-depth Technical Guide on (2S,3R)-2-bromo-3-methylpentanoic acid

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Compound of Interest

Compound Name: 2-Bromo-3-methylpentanoic acid

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This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and potential biological relevance of the chiral molecule (2S,3R)-**2-bromo-3-methylpentanoic acid**. The information is intended for researchers, scientists, and professionals involved in drug development and organic synthesis.

Physicochemical Properties

(2S,3R)-**2-bromo-3-methylpentanoic acid**, with the chemical formula $C_6H_{11}BrO_2$, is a halogenated derivative of 3-methylpentanoic acid. While specific experimental data for this particular stereoisomer is limited in publicly available literature, the properties of the general **2-bromo-3-methylpentanoic acid** provide a useful reference.

Table 1: Physicochemical Properties of **2-bromo-3-methylpentanoic acid**

Property	Value	Source
Molecular Formula	C ₆ H ₁₁ BrO ₂	[1][2]
Molecular Weight	195.05 g/mol	[3][4]
CAS Number	21582-41-2 for (2S,3R) isomer	[1][2]
Appearance	Colorless oily liquid (for the general compound)	[4]
Boiling Point	240.5 °C at 760 mmHg (for the general compound)	[4]
Density	1.432 g/cm ³ (for the general compound)	[4]
Refractive Index	1.485 (for the general compound)	[4]
Flash Point	99.3 °C (for the general compound)	[4]
XLogP3	2.3	[3][4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	2	[4]

Spectroscopic Data

While specific spectra for (2S,3R)-**2-bromo-3-methylpentanoic acid** are not readily available, standard analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are crucial for its characterization and confirmation of its stereochemistry.

Experimental Protocols

Stereoselective Synthesis from L-isoleucine

A key method for the stereoselective synthesis of (S)-**2-bromo-3-methylpentanoic acid** involves the reaction of L-isoleucine with hydrogen bromide and sodium nitrite.[4] This procedure allows for the retention of the stereochemistry at the C3 position while substituting the amino group at the C2 position with a bromine atom.

Protocol:

- **Diazotization:** L-isoleucine is dissolved in an aqueous solution of hydrogen bromide.
- **Bromination:** A solution of sodium nitrite is added dropwise to the cooled reaction mixture. The reaction proceeds via a diazotization of the primary amine, followed by nucleophilic substitution by the bromide ion.
- **Extraction:** The resulting (2S,3R)-**2-bromo-3-methylpentanoic acid** is then extracted from the aqueous solution using an appropriate organic solvent (e.g., diethyl ether).
- **Purification:** The crude product is purified by distillation under reduced pressure or by column chromatography.

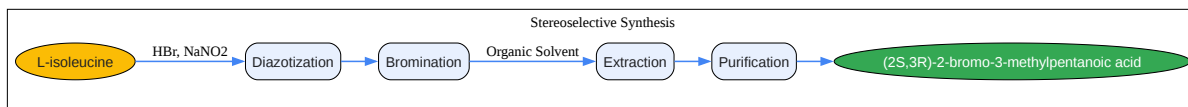
General Synthesis via Hell-Volhard-Zelinskii Reaction

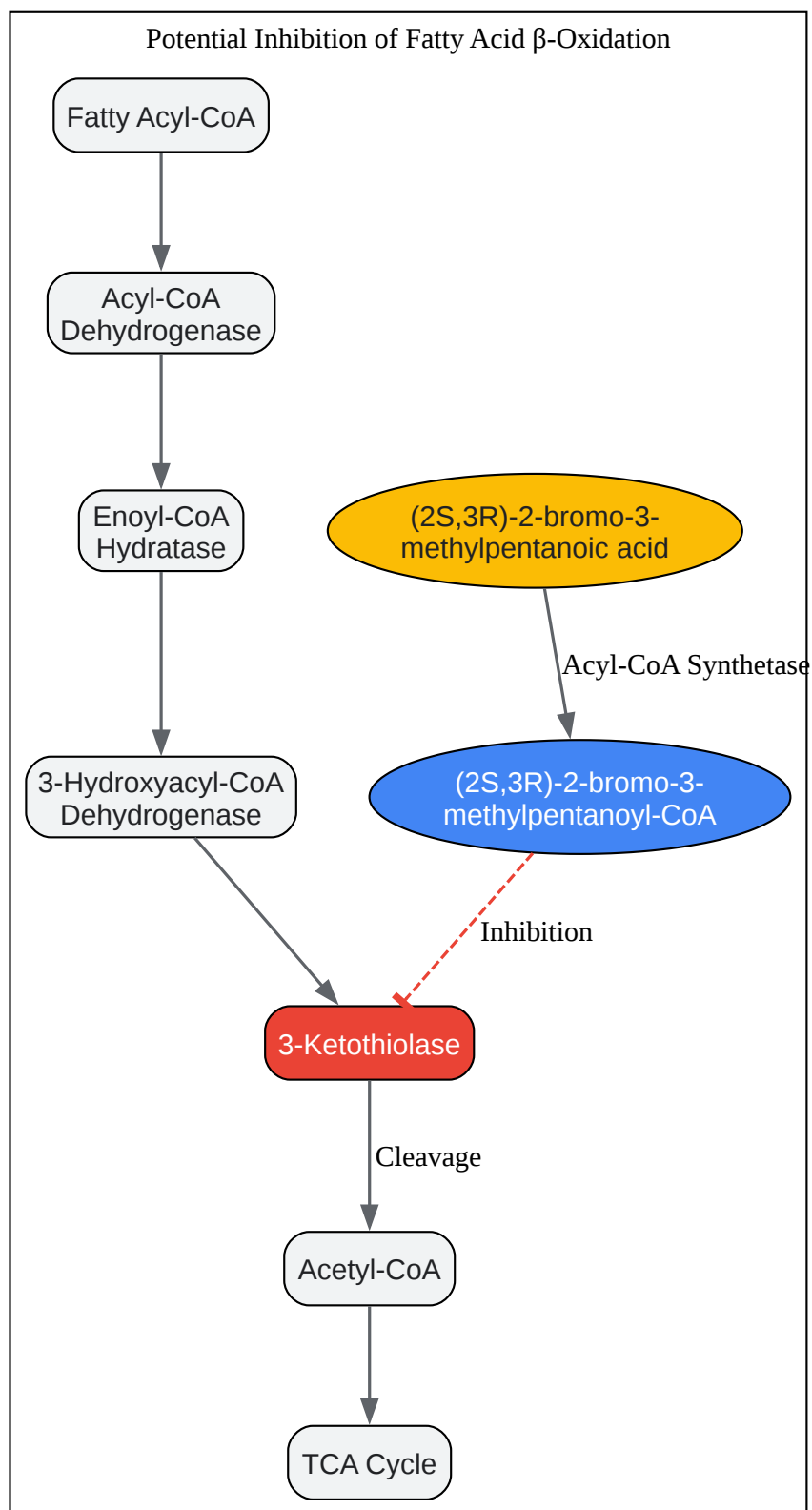
For the synthesis of a racemic mixture of **2-bromo-3-methylpentanoic acid**, the Hell-Volhard-Zelinskii reaction is a standard method for the α -bromination of carboxylic acids.[5][6][7][8]

Protocol:

- **Activation:** 3-methylpentanoic acid is treated with a catalytic amount of phosphorus tribromide (PBr_3) to form the corresponding acyl bromide.
- **Enolization and Bromination:** The acyl bromide tautomerizes to its enol form, which then reacts with elemental bromine (Br_2) at the α -carbon.
- **Hydrolysis:** The resulting α -bromo acyl bromide is hydrolyzed with water to yield **2-bromo-3-methylpentanoic acid**.
- **Purification:** The product is purified by distillation or crystallization.

Mandatory Visualizations





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References

- 1. (2S,3R)-2-BROMO-3-METHYLPENTANOIC ACID | CymitQuimica [cymitquimica.com]
- 2. Direct Synthesis of α -Thio Aromatic Acids from Aromatic Amino Acids - PMC [pmc.ncbi.nlm.nih.gov]
- 3. (2R,3R)-2-Bromo-3-methylpentanoic acid | C₆H₁₁BrO₂ | CID 51381011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. 22.4 Alpha Bromination of Carboxylic Acids – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 8. Alpha Halogenation of Carboxylic Acids - Chemistry Steps [chemistrysteps.com]
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